

# physical and chemical properties of Boc-Pro-NHEt

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## Compound of Interest

Compound Name: Boc-Pro-NHEt

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## Technical Guide: Boc-Pro-NHEt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of N-tert-butoxycarbonyl-L-proline ethylamide (**Boc-Pro-NHEt**), a proline derivative commonly utilized in peptide synthesis. This document details its chemical structure, physical properties, a probable synthesis protocol, and its role in synthetic organic chemistry.

## Chemical Identity and Properties

**Boc-Pro-NHEt** is a synthetic amino acid derivative where the N-terminus of L-proline is protected by a tert-butoxycarbonyl (Boc) group, and the C-terminus is an ethylamide. This modification makes it a valuable building block in the synthesis of peptides and peptidomimetics.

## Chemical Structure

- IUPAC Name: tert-butyl (2S)-2-(ethylcarbamoyl)pyrrolidine-1-carboxylate[1]
- Molecular Formula: C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>3</sub>[1]
- Canonical SMILES: CCNC(=O)[C@@H]1CCCN1C(=O)OC(C)(C)C
- InChI Key: BWAUFUAXKCRSDHQ-VIFPVBQESA-N[1]

## Physical and Chemical Properties

While specific experimental data for **Boc-Pro-NHEt** is not readily available in the literature, its properties can be inferred from its structure and data for related compounds. The properties of the common precursor, Boc-L-proline (Boc-Pro-OH), are well-documented and provided for context.

Table 1: Physical and Chemical Properties of **Boc-Pro-NHEt** and its Precursor

Property	<b>Boc-Pro-NHEt (tert-butyl (2S)-2-(ethylcarbamoyl)pyrrolidine-1-carboxylate)</b>	<b>Boc-Pro-OH (N-(tert-Butoxycarbonyl)-L-proline)</b>
Molecular Weight	242.31 g/mol [1]	215.25 g/mol [2]
Appearance	Likely a white to off-white solid	White crystalline powder[3]
Melting Point	Not experimentally determined. Likely a solid at room temperature.	133-135 °C[2]
Boiling Point	Not determined	Not available
Solubility	Expected to be soluble in a range of organic solvents such as dichloromethane, dimethylformamide, and alcohols.	Soluble in acetic acid[4]
Computed XLogP3	0.6[1]	-

## Synthesis of Boc-Pro-NHEt

A specific, detailed experimental protocol for the synthesis of **Boc-Pro-NHEt** is not widely published. However, its synthesis can be reliably achieved through standard peptide coupling procedures. The most common and expected method is the coupling of Boc-L-proline (Boc-Pro-OH) with ethylamine.

## Proposed Experimental Protocol: Amide Coupling

This protocol describes a general procedure for the synthesis of **Boc-Pro-NHEt** from Boc-Pro-OH and ethylamine using a carbodiimide coupling agent.

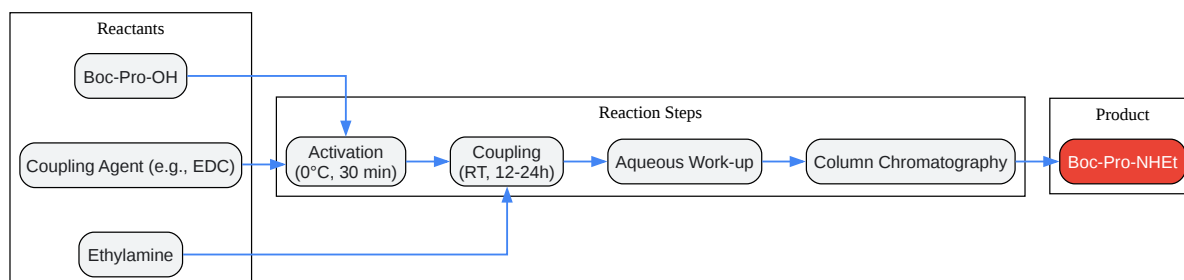
Materials:

- Boc-L-proline (Boc-Pro-OH)
- Ethylamine (or ethylamine hydrochloride with a base)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Hydroxybenzotriazole (HOBt) or 1-Hydroxy-7-azabenzotriazole (HOAt) (optional, to suppress racemization)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (if starting with ethylamine hydrochloride)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- **Dissolution:** Dissolve Boc-Pro-OH (1 equivalent) in anhydrous DCM or DMF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Activation:** Add HOBt (1.1 equivalents) and EDC (1.1 equivalents) to the solution and stir at 0 °C for 30 minutes.

- **Coupling:** To the activated Boc-Pro-OH solution, add ethylamine (1.2 equivalents). If using ethylamine hydrochloride, add a non-nucleophilic base such as TEA or DIPEA (1.5 equivalents).
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:**
  - Filter the reaction mixture to remove any precipitated urea byproduct (if using DCC).
  - Dilute the filtrate with an organic solvent like ethyl acetate.
  - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
  - Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>.
- **Purification:**
  - Filter off the drying agent and concentrate the solvent under reduced pressure.
  - Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **Boc-Pro-NHEt**.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.

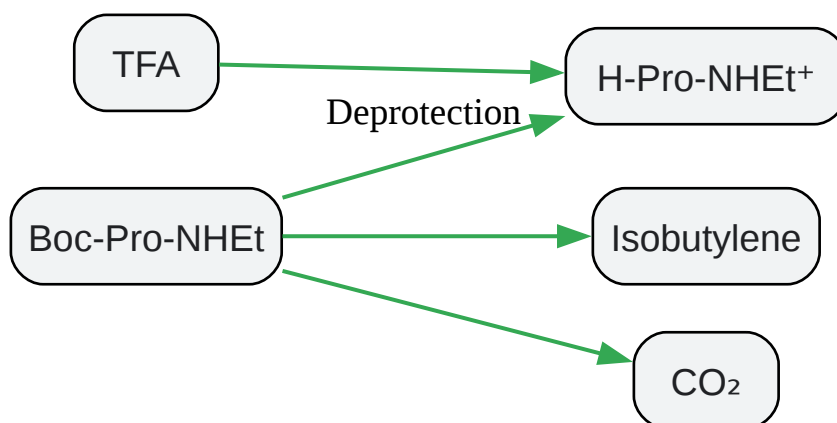


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Proposed synthesis workflow for **Boc-Pro-NHEt**.

## Role in Peptide Synthesis

**Boc-Pro-NHEt** serves as a protected amino acid derivative for the introduction of a C-terminal ethylamide proline residue in a peptide sequence. The Boc protecting group is stable under basic and nucleophilic conditions but can be readily removed with moderate to strong acids, such as trifluoroacetic acid (TFA), to reveal the free amine for subsequent peptide bond formation.



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Acid-catalyzed deprotection of **Boc-Pro-NHEt**.

## Biological Activity

There is no significant information available in the scientific literature to suggest that **Boc-Pro-NHEt** has any specific biological activity or is involved in any signaling pathways. Its primary role is as a synthetic intermediate in the preparation of more complex peptides which may have biological functions.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **Boc-Pro-NHEt** is not readily available. However, based on the properties of the starting material, Boc-Pro-OH, and general laboratory chemicals, standard safety precautions should be followed.

- **Handling:** Avoid contact with skin and eyes. Do not breathe dust. Wash thoroughly after handling.
- **Storage:** Keep in a cool, dry place in a tightly sealed container. For long-term storage, refrigeration is recommended.
- **Incompatible Materials:** Strong acids and strong oxidizing agents.

## Conclusion

**Boc-Pro-NHEt** is a valuable proline derivative for peptide synthesis, particularly for the introduction of a C-terminal ethylamide. While detailed experimental data on its physical properties are limited, its synthesis and reactivity are well-understood within the context of standard peptide chemistry. Researchers and drug development professionals can confidently utilize this compound as a building block in the creation of novel peptide-based therapeutics and research tools.

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## References

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